

Minimizing thermal drift in long-term experiments using the MCC-134

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	MCC-134	
Cat. No.:	B10825966	Get Quote

MCC-134 Technical Support Center: Long-Term Experiment Stability

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing thermal drift during long-term experiments using the **MCC-134** Thermocouple Measurement HAT.

Troubleshooting Guide: Unstable or Drifting Temperature Readings

Use this guide to diagnose and resolve common issues related to thermal drift and measurement instability in your long-term experiments.

Question: Why are my temperature readings from the MCC-134 drifting over time?

Answer: Thermal drift in thermocouple measurements is a gradual and often unidirectional change in the reading, even when the measured temperature is constant. This can be caused by several factors related to the environment, the **MCC-134** setup, and the thermocouple sensor itself.

Initial Checks:



- Warm-up Time: Ensure the MCC-134 and the attached Raspberry Pi have been powered on for at least 15 minutes to reach thermal equilibrium before starting a critical long-term measurement.[1]
- Stable Environment: Verify that the experimental setup is in a location with a stable ambient temperature. Avoid placing the MCC-134 near heating or cooling vents, in direct sunlight, or near equipment that cycles on and off, as sudden environmental changes can introduce errors.[2][3]
- Secure Connections: Check that all thermocouple wires are securely fastened to the screw terminals on the MCC-134. Loose connections can cause erratic readings.

Step 1: Diagnose Environmental and Setup-Related Issues

The **MCC-134** is designed to be used with a Raspberry Pi, which can be a significant source of heat.[3][4] Temperature gradients across the **MCC-134** board are a primary source of cold-junction compensation (CJC) errors, which can manifest as drift.[2][5]

Protocol for Environmental Stabilization:

- Reduce Raspberry Pi CPU Load: High CPU usage can increase the Raspberry Pi's temperature by over 20°C.[3][4][6]
 - Close unnecessary applications and processes.
 - Optimize your data acquisition script to be as efficient as possible.
 - Consider running programs that load only a single core.[3][6]
- Improve Airflow: Provide steady, consistent airflow over the **MCC-134** and Raspberry Pi using a small fan. This helps dissipate heat and reduces temperature gradients.[2][3]
- Optimize HAT Stacking Order: If you are using multiple HATs, place the MCC-134 farthest from the Raspberry Pi. This physical separation minimizes the direct heat transfer from the processor to the sensitive CJC sensors.[3][6]



• Enclosure and Shielding: Use an enclosure to protect the setup from drafts, but ensure it is well-ventilated to prevent heat buildup.

Frequently Asked Questions (FAQs)

Q1: What is thermal drift and how does it differ from noise?

A1: Thermal drift is the gradual, slow deviation of a sensor's output over a long period, while the input temperature remains constant.[7][8] It is often caused by metallurgical changes in the thermocouple wires due to high temperatures, oxidation, or contamination.[9][10] Noise, on the other hand, appears as rapid, random fluctuations in the reading, often caused by electromagnetic interference (EMI) or improper grounding.[9][11]

Q2: How does the MCC-134's design help minimize measurement errors?

A2: The **MCC-134** is specifically designed for accurate thermocouple measurements. It features three high-resolution cold-junction compensation (CJC) sensors distributed across its terminal blocks.[2][12][13] This design allows it to more accurately measure the temperature at the connection points, even when thermal gradients are present, which is a significant improvement over designs with a single CJC sensor.[4][14] The inputs are also electrically isolated to reduce noise from the Raspberry Pi.[2]

Q3: Can the type of thermocouple I use affect long-term stability?

A3: Absolutely. Different thermocouple types have different compositions and are susceptible to drift and aging at different rates, especially at high temperatures.[10] For example, Type K thermocouples can be affected by "green rot" in reducing atmospheres or drift due to aging.[15] [16] Type N thermocouples were developed to offer better stability than Type K in similar conditions.[15] Always choose a thermocouple type appropriate for your temperature range and chemical environment. Furthermore, inherent errors vary by type; for instance, standard Type T thermocouples can have an inherent error of up to ±1°C, while Type K can be up to ±2.2°C.[4] [14]

Q4: My experiment runs for weeks. How can I correct for thermocouple drift?

A4: For very long-term experiments where the highest accuracy is required, periodic in-situ calibration is the most effective method.



- Establish a Reference: Use a calibrated, high-stability reference thermometer (like a
 platinum resistance thermometer PRT) to measure the true temperature at a specific point
 in your process.
- Compare and Offset: Periodically compare the **MCC-134**'s reading from the collocated thermocouple to the reference thermometer.
- Apply Correction: The difference between the readings can be used to calculate a correction factor or offset in your software to compensate for the drift. This process should be repeated at scheduled intervals throughout the experiment.[7]

Quantitative Data: MCC-134 Accuracy

The total measurement error is a combination of the **MCC-134**'s accuracy and the inherent error of the thermocouple sensor itself.[5] The following table summarizes the accuracy specifications for the **MCC-134**, which include CJC and linearization errors.



Thermocouple Type	Temperature Range	MCC-134 Accuracy (Typical)	MCC-134 Accuracy (Maximum)
J	-210°C to 1200°C	±0.8°C	±2.5°C
К	-270°C to 1372°C	±0.9°C	±3.1°C
Т	-270°C to 400°C	±0.7°C	±2.0°C
E	-270°C to 1000°C	±0.7°C	±2.2°C
N	-270°C to 1300°C	±1.1°C	±3.7°C
R	-50°C to 1768°C	±1.5°C	±4.4°C
S	-50°C to 1768°C	±1.5°C	±4.6°C
В	0°C to 1820°C	±1.7°C	±4.8°C

Note: Data derived from the official MCC-134 datasheet. These specifications are for a stable thermal environment. Large temperature gradients across the board can increase error.[2]

Experimental Protocols

Protocol: Long-Term Stability Baseline Test

This protocol helps determine the baseline drift of your specific **MCC-134** and thermocouple setup in your lab environment.

Objective: To quantify the measurement drift over a 24-hour period under stable conditions.

Materials:

MCC-134 with Raspberry Pi




- Thermocouple of the type to be used in the experiment
- A stable temperature reference (e.g., a dry-block calibrator or a well-insulated, stirred water bath with a reference thermometer)
- Data logging software

Methodology:

- Setup: Connect the thermocouple to a channel on the MCC-134. Place the thermocouple's measurement junction into the stable temperature reference.
- Stabilization: Set the temperature reference to a value relevant to your experiment. Allow the entire system, including the **MCC-134** and the temperature reference, to stabilize for at least 2 hours.
- Environmental Control: Implement the environmental stabilization best practices mentioned in the troubleshooting guide (e.g., ensure steady airflow, minimize CPU load).
- Data Acquisition: Begin logging data from the MCC-134 at a rate of one sample every minute.
- Duration: Continue logging for a minimum of 24 hours.
- Analysis: Plot the temperature readings over time. Calculate the peak-to-peak deviation and the slope of the temperature trend line to quantify the drift. This provides a baseline for your experimental setup.

Visualizations






Click to download full resolution via product page

Caption: Troubleshooting workflow for diagnosing and correcting thermal drift.





Click to download full resolution via product page

Caption: Key factors contributing to thermal drift in thermocouple measurements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. forum.digilent.com [forum.digilent.com]
- 2. files.digilent.com [files.digilent.com]
- 3. Hardware Overview MCC DAQ HAT Library 1.5.0 documentation [mccdaq.github.io]
- 4. TechTip: Measuring Thermocouples with Raspberry Pi® and the MCC 134 Digilent Blog [digilent.com]
- 5. volersystems.com [volersystems.com]

Troubleshooting & Optimization





- 6. daqhats/docsource/overview_mcc134.inc at master · mccdaq/daqhats · GitHub [github.com]
- 7. What Is A Thermocouple Drift? [Definition] Peak Sensors [peaksensors.com]
- 8. Why Your Thermocouple Calibration Might Be Wrong (And How to Fix It) SenTec [cdsentec.com]
- 9. clevelandelectriclabs.com [clevelandelectriclabs.com]
- 10. Unravelling the Secrets of Type K Thermocouples: Tackling Aging and Drift Thermo Electric Instrumentation [thermo-electric.nl]
- 11. instrunexus.com [instrunexus.com]
- 12. MCC134 Thermocouple Measurement DAQ HAT Digilent | DigiKey [digikey.com]
- 13. MCC 134 -DAQ-HAT MCC 4 Thermocouple inputs for Raspberry Pi® [acquisys.fr]
- 14. Measuring Thermocouples | MCC 134 and Raspberry Pi | DesignSpark [rs-online.com]
- 15. conaxtechnologies.com [conaxtechnologies.com]
- 16. blog.wika.com [blog.wika.com]
- To cite this document: BenchChem. [Minimizing thermal drift in long-term experiments using the MCC-134]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10825966#minimizing-thermal-drift-in-long-term-experiments-using-the-mcc-134]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com